

recrystallization solvent for 4-ethoxy-N-hydroxybenzamide

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Compound of Interest

Compound Name: 4-ETHOXY-N-HYDROXY-
BENZAMIDINE

CAS No.: 49773-26-4

Cat. No.: B1623124

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An In-Depth Technical Guide to the Recrystallization of 4-ethoxy-N-hydroxybenzamide

Authored by: A Senior Application Scientist

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on selecting an appropriate solvent and executing the recrystallization of 4-ethoxy-N-hydroxybenzamide (CAS No. 49773-26-4).[1] Given the absence of specific literature on the recrystallization of this compound, this guide synthesizes foundational principles of crystallization, predictive analysis based on molecular structure, and established protocols for analogous chemical entities to provide a robust and reliable methodology.

Introduction: The Critical Role of Purification

4-ethoxy-N-hydroxybenzamide is a substituted benzamide derivative. While its specific applications are not widely documented in public literature, related structures are of interest in medicinal chemistry. The purity of such compounds is paramount for accurate biological screening, toxicological assessment, and ensuring reproducibility in research and

development. Recrystallization is a powerful and economical technique for purifying solid organic compounds, capable of removing impurities and yielding high-purity crystalline material when the appropriate solvent system is employed.

The ideal recrystallization solvent will exhibit high solubility for 4-ethoxy-N-hydroxybenzamidine at elevated temperatures and low solubility at ambient or reduced temperatures.[2][3][4] This differential solubility is the cornerstone of the purification process, allowing for the selective crystallization of the target compound while impurities remain in the solution (mother liquor).

Physicochemical Profile and Solubility Prediction

Understanding the molecular structure of 4-ethoxy-N-hydroxybenzamidine is key to predicting its solubility behavior.

- Molecular Formula: $C_9H_{12}N_2O_2$ [1][5]
- Molecular Weight: 180.20 g/mol [1]
- Key Functional Groups:
 - Aromatic Ring: A non-polar phenyl ring.
 - Ethoxy Group ($-OCH_2CH_3$): An ether linkage that adds some lipophilicity.
 - N-hydroxybenzamidine Group ($-C(=NOH)NH_2$): A polar functional group capable of acting as both a hydrogen bond donor (from the $-OH$ and $-NH_2$ groups) and acceptor (from the nitrogen and oxygen atoms).

The presence of both polar (N-hydroxybenzamidine) and non-polar (ethoxy-substituted phenyl ring) regions suggests that 4-ethoxy-N-hydroxybenzamidine will exhibit intermediate polarity. Therefore, it is anticipated to be soluble in polar organic solvents and less soluble in non-polar solvents like hexanes.[6] Water, while highly polar, may be a poor solvent on its own due to the hydrophobic aromatic portion of the molecule but could be an effective anti-solvent when paired with a miscible organic solvent like ethanol or acetone.[2][3][7]

Strategic Solvent Selection: The Experimental Approach

A systematic screening of potential solvents is the most effective method for identifying the optimal recrystallization conditions. This involves testing the solubility of a small amount of the crude material in various solvents at both room temperature and their boiling points.

Protocol 1: Small-Scale Solvent Screening

This protocol is designed to efficiently screen a range of solvents using minimal compound.

Objective: To identify a solvent or solvent system that dissolves 4-ethoxy-N-hydroxybenzamidinium when hot but not when cold.

Materials:

- Crude 4-ethoxy-N-hydroxybenzamidinium (~10-20 mg per test)
- Small test tubes or vials
- A selection of solvents (see Table 1)
- Heat gun or sand bath
- Pasteur pipettes

Procedure:

- Place approximately 10-20 mg of the crude solid into a series of labeled test tubes.
- To each tube, add the selected solvent dropwise at room temperature, agitating after each addition, until the solid is just covered. Observe and record the solubility.
- If the compound is insoluble or sparingly soluble at room temperature, gently heat the mixture to the solvent's boiling point.
- If the compound dissolves completely upon heating, it is a potential candidate.

- Allow the hot solution to cool slowly to room temperature, and then place it in an ice bath.
- Observe the quantity and quality of the crystals that form. An ideal solvent will yield a significant amount of crystalline solid.
- If a single solvent is not ideal, attempt a mixed-solvent system. Dissolve the compound in a small amount of a hot "good" solvent (one in which it is very soluble) and add a "poor" solvent (the anti-solvent) dropwise until the solution becomes cloudy (the saturation point). Reheat to clarify and then cool slowly.^{[3][7]}

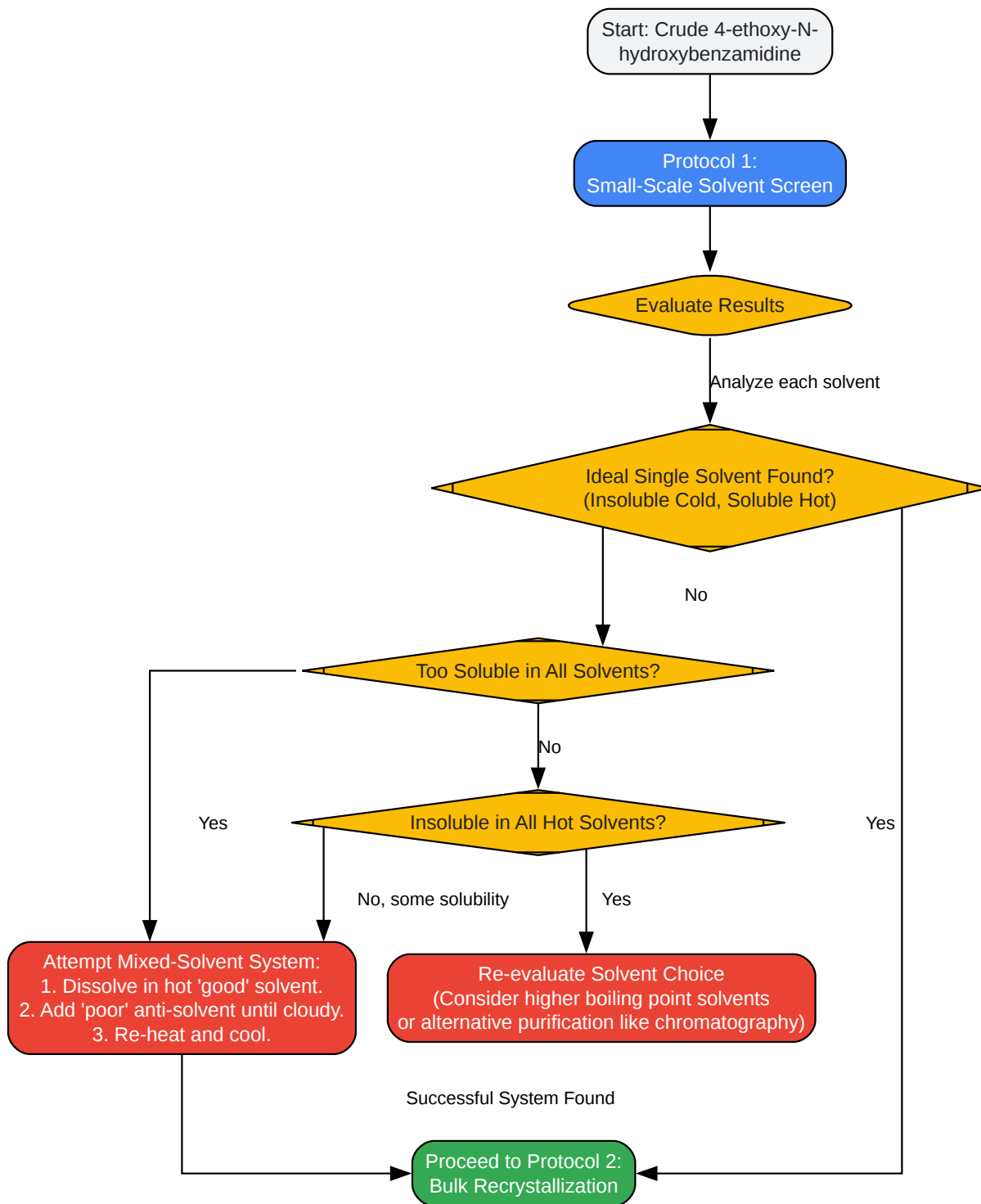
Table 1: Suggested Solvents for Screening

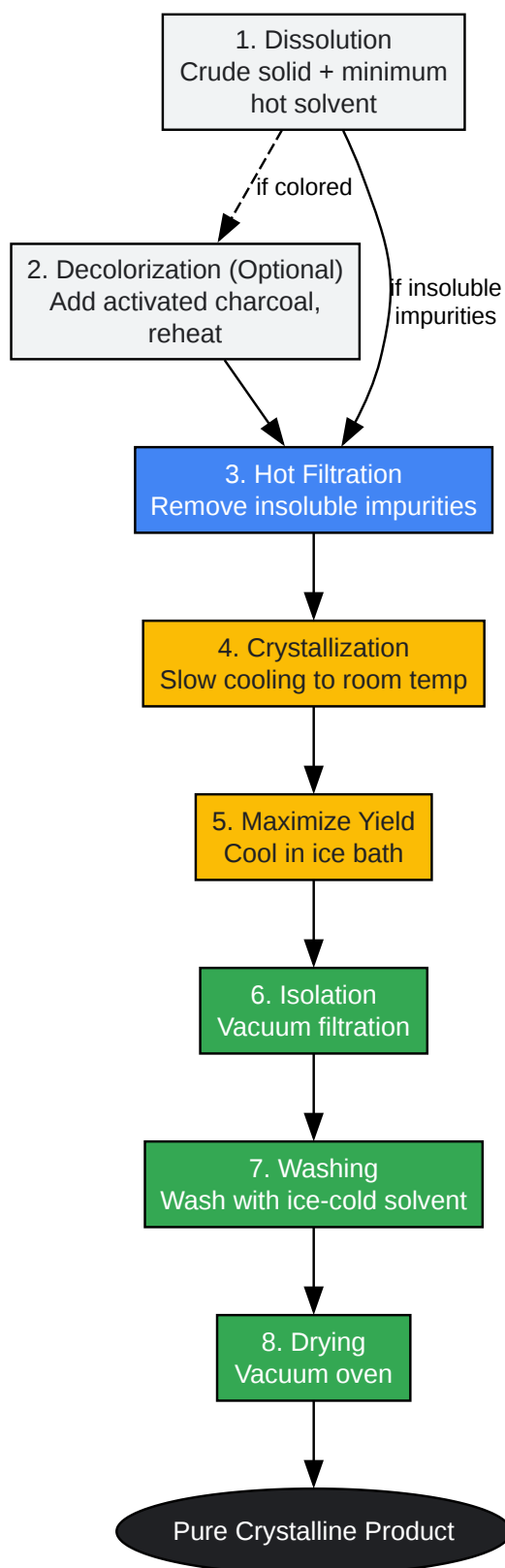
Solvent Class	Solvent	Boiling Point (°C)	Rationale
Protic	Ethanol	78	Good general-purpose polar solvent for compounds with hydrogen bonding capabilities.[3]
	Isopropanol	82	Similar to ethanol, can be a good alternative. [8]
	Water	100	Likely a poor solvent alone, but an excellent anti-solvent with alcohols or acetone. [2][3][7]
Aprotic Polar	Ethyl Acetate	77	Medium polarity, good for compounds with ester-like features. Often used with hexanes.[2][9]
	Acetone	56	A versatile polar aprotic solvent. Often used with water or hexanes.[2][9]
	Acetonitrile	82	Can be a useful alternative to alcohols for moderately polar compounds.[3]
Aromatic	Toluene	111	May be effective due to the aromatic ring in the target molecule.[9] [10]
Non-Polar	Heptane/Hexane	98 / 69	Likely poor solvents, but excellent as anti-

solvents.[2][9]

Decision Workflow for Solvent System Selection

The results from the small-scale screening can be interpreted using a logical workflow to determine the best path forward for bulk purification.





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Caption: General workflow for the bulk recrystallization process.

Troubleshooting Common Recrystallization Issues

Problem	Potential Cause(s)	Suggested Solution(s)
No Crystals Form Upon Cooling	- Too much solvent was used.- The chosen solvent is not ideal.- Solution is too pure (no nucleation sites).	- Gently evaporate some solvent to the point of saturation and re-cool.<[3]br>- Induce crystallization by scratching the inside of the flask with a glass rod.<[3]br>- Add a seed crystal of the pure compound. [3]
Product "Oils Out"	- The solution is cooling too rapidly.- The boiling point of the solvent is higher than the melting point of the solute.- High concentration of impurities.	- Reheat the solution to re-dissolve the oil, then allow it to cool much more slowly.- Add slightly more solvent before cooling.- Try a different solvent system with a lower boiling point.
Low Recovery of Product	- Too much solvent was used.- The compound has significant solubility in the cold solvent.- Premature crystallization during hot filtration.	- Concentrate the mother liquor and cool again to recover a second crop of crystals.- Ensure the solution is thoroughly cooled in an ice bath before filtration.- Use a pre-warmed funnel and flask for hot filtration.
Colored Product	- Presence of chromophoric byproducts.	- Use activated charcoal during the recrystallization process. [2][8]

References

- N-(1-hydroxypropan-2-yl)
- N-(2-aminoethyl)-2-hydroxybenzamide purification challenges and solutions - Benchchem.
- **4-Ethoxy-n-hydroxy-benzamidine** | ChemScene.
- Solvents for Recrystallization - University of Rochester, Department of Chemistry.

- Synthesis of (C) 4-{2-[N-Methyl-N-(4-methanesulphonamidophenethyl)amino]ethoxy}benzamide - PrepChem.com.
- **4-ethoxy-n-hydroxy-benzamidine** (C₉H₁₂N₂O₂) - PubChemLite.
- Go-to recrystallization solvent mixtures : r/Chempros - Reddit.
- Purification of 4-amino-3-ethoxy-N-ethylbenzamide - Benchchem.
- Solubility of 4-amino-3-ethoxy-N-ethylbenzamide - Benchchem.
- Organic Chemistry Lab: Recrystalliz

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Sources

- [1. chemscene.com](https://chemscene.com) [chemscene.com]
- [2. benchchem.com](https://benchchem.com) [benchchem.com]
- [3. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [4. youtube.com](https://youtube.com) [youtube.com]
- [5. PubChemLite - 4-ethoxy-n-hydroxy-benzamidine \(C₉H₁₂N₂O₂\)](https://pubchemlite.lcsb.uni.lu) [pubchemlite.lcsb.uni.lu]
- [6. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
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- [8. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
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